

Part 1: Physicochemical Properties & Solubility Dynamics

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Compound of Interest

Compound Name: LumiprobeNHS-Cy5

Cat. No.: B13063525

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The standard Cyanine5 NHS ester (MW 616.19 Da) is inherently hydrophobic due to its polymethine bridge and indolenine ring systems [1](#). While this hydrophobicity facilitates cell membrane permeability in specific downstream assays, it severely restricts aqueous solubility (approximately 0.19 mM or 127 mg/L).

The Causality of Co-Solvents: Attempting to dissolve standard NHS-Cy5 directly in an aqueous buffer leads to rapid precipitation and micelle formation. This sequesters the reactive NHS group away from target amines, dropping the conjugation efficiency to near zero. Therefore, primary reconstitution must occur in a polar, aprotic organic solvent like Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) before introduction to the aqueous protein phase [1](#).

For highly sensitive or easily degradable proteins that cannot tolerate organic co-solvents (which typically make up ~10% of the final reaction volume), scientists must pivot to the sulfonated analog: sulfo-Cyanine5 NHS ester [2](#). The addition of sulfonate (

) groups fundamentally shifts the partition coefficient, enabling direct aqueous dissolution without compromising the excitation (646 nm) or emission (662 nm) profile.

Quantitative Data Summary: Solubility Profile & Comparison

Property	Cyanine5 NHS Ester (Standard)	sulfo-Cyanine5 NHS Ester
Molecular Weight	616.19 Da	777.95 Da
Aqueous Solubility	Very Low (~127 mg/L)	Very High
Organic Solubility	High (DMF, DMSO, DCM, Chloroform)	Good (DMF, DMSO)
Target Application	Peptides, robust proteins, organic phase	Sensitive proteins, low-solubility proteins
Co-solvent Required	Yes (10% v/v DMF/DMSO)	No

Part 2: Storage Conditions & Stability Mechanisms

The structural integrity of both the NHS ester leaving group and the cyanine fluorophore dictates the success of the conjugation. Lumiprobe specifies a shelf life of 12 months when stored at -20°C in the dark, with desiccation [1](#).

Mechanistic Rationale for Storage Parameters:

- **Thermal Control (-20°C):** Minimizes the thermodynamic kinetic energy available for the spontaneous degradation of the ester bond.
- **Desiccation (Moisture Sensitivity):** NHS esters are highly susceptible to hydrolysis. Ambient water acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This yields a non-reactive carboxylic acid and releases N-hydroxysuccinimide, rendering the dye inert. Desiccants (e.g., silica gel) in the secondary container are non-negotiable.
- **Darkness (Light Sensitivity):** The conjugated polymethine chain of Cy5 is prone to photo-oxidation. Ambient photons can excite the molecule, leading to reactive oxygen species (ROS) generation that breaks the conjugated double bonds, resulting in irreversible photobleaching.

Note on Transportation: The lyophilized dye is stable at room temperature for up to 3 weeks during shipping, provided it remains sealed and protected from light [1](#).

Part 3: Handling & Reconstitution Protocols

A robust protocol must be a self-validating system. If a step fails, the failure should be immediately identifiable before precious protein samples are wasted.

Step-by-Step Reconstitution Methodology:

- Thermal Equilibration: Remove the vial from -20°C storage and allow it to equilibrate to room temperature (RT) for at least 30 minutes before opening.
 - Causality: Opening a cold vial causes atmospheric moisture to condense directly on the powder, instantly initiating hydrolysis of the NHS ester.
- Solvent Selection & Validation: Use anhydrous, amine-free DMF or DMSO.
 - Validation Checkpoint: Smell the DMF. Standard DMF degrades over time into dimethylamine, which has a distinct fishy odor. Dimethylamine is a primary amine that will aggressively compete with your target protein, consuming the NHS-Cy5 and ruining the labeling efficiency [3](#). If it smells fishy, discard it and open a fresh anhydrous ampoule.
- Dissolution: Dissolve the NHS ester in 1/10th of the final intended reaction volume [3](#). Vortex thoroughly until the dark blue powder is completely in solution.
- Aliquoting: If the entire vial is not used, aliquot the stock solution into anhydrous, airtight tubes. Store at -20°C and use within 1-2 months. Crucial: Aqueous solutions of the dye must be used immediately and cannot be stored [3](#).

Part 4: Conjugation Workflow & Methodology

The conjugation relies on the nucleophilic attack of unprotonated primary amines (e.g., lysine -amino groups, N-terminus) on the NHS ester.

The Causality of pH: The reaction buffer must be strictly maintained at pH 8.3–8.5 (e.g., using 0.1 M Sodium Bicarbonate) [3](#). At physiological pH (7.4), most lysine residues are protonated (

) and non-nucleophilic. Raising the pH to 8.3 deprotonates a sufficient fraction to

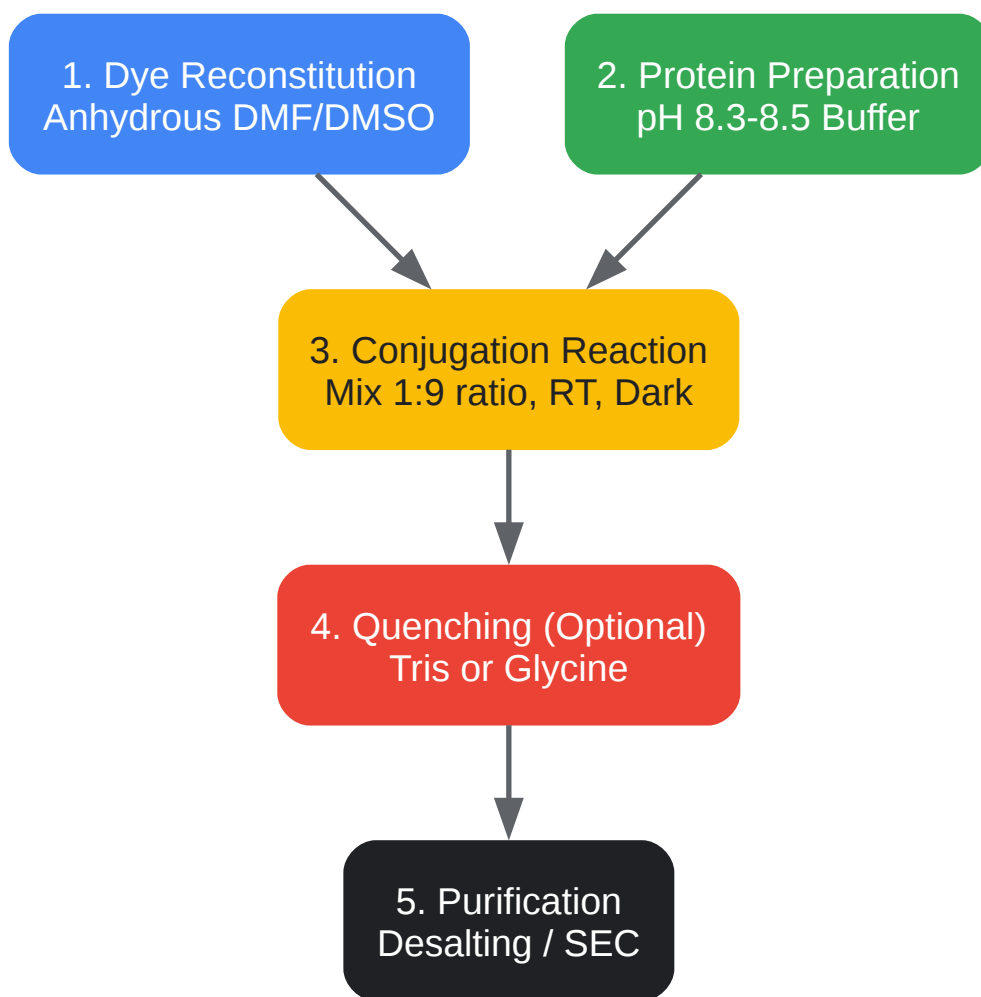
, enabling the reaction. However, exceeding pH 8.5 exponentially accelerates the competing

hydrolysis of the NHS ester by hydroxide ions (

).

Step-by-Step Conjugation Protocol:

- **Protein Preparation:** Dissolve the target biomolecule in 9/10ths of the final reaction volume using 0.1 M Sodium Bicarbonate buffer (pH 8.3-8.5). The optimal protein concentration is 1-10 mg/mL [3](#).
 - **Validation Checkpoint:** Ensure the buffer is absolutely free of primary amines (e.g., Tris, glycine, or sodium azide preservatives), which will scavenge the dye.
- **Molar Calculation:** Calculate the required dye mass using the empirical formula for mono-labeling: $\text{Dye [mg]} = 8 \times \text{Protein [mg]} \times \text{Dye_MW} / \text{Protein_MW}$ [3](#).
 - **Causality:** The 8x molar excess is not arbitrary; it compensates for the concurrent, unavoidable hydrolysis of the NHS ester that occurs in the aqueous buffer during the reaction.
- **Reaction Assembly:** Slowly add the reconstituted NHS-Cy5 (in DMF/DMSO) to the aqueous protein solution.
 - **Validation Checkpoint:** The organic solvent must not exceed 10% of the final reaction volume. If the solution turns cloudy upon addition, the organic ratio is too low for the standard dye, or the protein has denatured.
- **Incubation:** Incubate the mixture at room temperature for 2 hours, or overnight at 4°C, under continuous gentle agitation. Protect the reaction vessel from light using aluminum foil.
- **Purification:** Remove free, unreacted dye using size exclusion chromatography (SEC) or dialysis against a suitable storage buffer (e.g., 1x PBS).



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Logical workflow for Lumiprobe NHS-Cy5 biomolecule conjugation.

References

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